

Proper Disposal of 5-Isobutylimidazolidine-2,4-dione: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Isobutylimidazolidine-2,4-dione

Cat. No.: B1294995

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This document provides essential safety and logistical information for the proper disposal of **5-Isobutylimidazolidine-2,4-dione** (CAS RN: 67337-73-9). Adherence to these procedures is critical for ensuring the safety of laboratory personnel and maintaining environmental compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **5-Isobutylimidazolidine-2,4-dione** with caution in a well-ventilated area, preferably a chemical fume hood.^[1] Appropriate Personal Protective Equipment (PPE) must be worn at all times.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Source
Eye Protection	Chemical safety goggles or a face shield.	[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	[1]
Body Protection	Laboratory coat.	[1]
Respiratory Protection	Use only in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.	[1]

Step-by-Step Disposal Protocol

The disposal of **5-Isobutylimidazolidine-2,4-dione** and its contaminated materials must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

- Waste Identification and Segregation:
 - Isolate all waste containing **5-Isobutylimidazolidine-2,4-dione**. This includes the pure compound, solutions, and any contaminated labware (e.g., pipette tips, vials, and empty containers).
 - Segregate this waste stream from other laboratory wastes to prevent cross-contamination.
- Containerization:
 - Use a dedicated, properly labeled, and sealed waste container for all **5-Isobutylimidazolidine-2,4-dione** waste.
 - The container must be made of a material compatible with the chemical.
 - The label should clearly state "Hazardous Waste" and identify the contents as "**5-Isobutylimidazolidine-2,4-dione**".

- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Keep the container away from incompatible materials, heat, and sources of ignition.[\[1\]](#)
- Professional Disposal:
 - The disposal of **5-Isobutylimidazolidine-2,4-dione** must be conducted through a licensed hazardous waste disposal company.[\[1\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal in accordance with all local, state, and federal regulations.

Chemical and Safety Data Summary

The following table summarizes key quantitative data for **5-Isobutylimidazolidine-2,4-dione**. Due to the limited availability of specific toxicological and environmental data, some information is not available.

Property	Value	Source
CAS Number	67337-73-9	[1]
Molecular Formula	C ₇ H ₁₂ N ₂ O ₂	
Purity	95%	[1]
Appearance	Brown powder	
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).	[1]
Acute Toxicity (Oral)	Data not available	
Acute Toxicity (Dermal)	Data not available	
Acute Toxicity (Inhalation)	Data not available	
Environmental Fate	Data not available	

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **5-Isobutylimidazolidine-2,4-dione**.



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Disposal workflow for **5-Isobutylimidazolidine-2,4-dione**.

By following these procedures, researchers and laboratory professionals can ensure the safe and compliant disposal of **5-Isobutylimidazolidine-2,4-dione**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. aksci.com [aksci.com]
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